

Personal protective equipment for handling 3-Bromopropane-1,2-diol-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopropane-1,2-diol-d5

Cat. No.: B587344

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Essential Safety and Handling Guide for 3-Bromopropane-1,2-diol-d5

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Bromopropane-1,2-diol-d5** (CAS No. 1246820-48-3). Given that this is a deuterated form of 3-Bromopropane-1,2-diol (CAS No. 4704-77-2), this guide adheres to the safety protocols established for the non-labeled, parent compound, which is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2]}

Hazard Identification and GHS Classification

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns.^{[1][2]}
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **3-Bromopropane-1,2-diol-d5**.

Body Part	Personal Protective Equipment (PPE)	Specifications and Remarks
Eyes/Face	Safety goggles and face shield	Goggles should be tightly fitting. A face shield provides an additional layer of protection against splashes. [1] [3]
Skin	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation before use. [3]
Lab coat or chemical-resistant apron	To protect against splashes and contamination of personal clothing. [3]	
Respiratory	NIOSH-approved respirator	Use in a well-ventilated area. A respirator with an appropriate cartridge for organic vapors is necessary if ventilation is inadequate or if aerosols are generated. [1] [3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Bromopropane-1,2-diol-d5** is critical for maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, carefully inspect the container for any signs of damage or leakage.
- Verify that the label information matches the product ordered.

2. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)

- Keep the container tightly closed when not in use.[1]
- Recommended storage temperatures vary, with some sources suggesting refrigeration at 2-8°C or freezing at -20°C.[4][5]
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1]

3. Handling and Use:

- Ventilation: Always handle this compound in a chemical fume hood to minimize the inhalation of potential vapors.[1][3]
- Avoiding Contact: Implement all necessary precautions to prevent direct contact with the skin, eyes, and clothing.[3]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[1][3]

4. Spill Management:

- In the event of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material like sand or vermiculite.[1]
- Collect the absorbed material into a suitable, labeled container for disposal.

5. First Aid Measures:

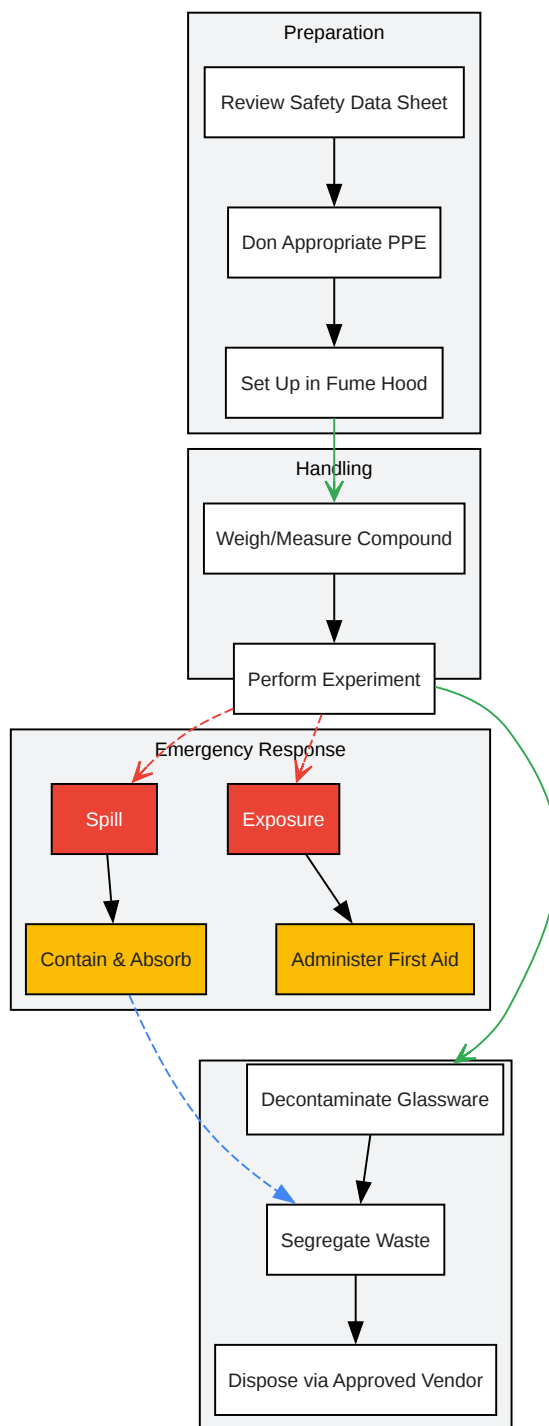
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention. [1]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention. [1]
Ingestion	Rinse mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

6. Disposal:

- Dispose of the compound and any contaminated materials through an approved waste disposal plant.[\[1\]](#)
- Do not allow the material to contaminate ground water systems or enter the sewer system.[\[1\]](#)
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)

Experimental Workflow

Safe Handling Workflow for 3-Bromopropane-1,2-diol-d5

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Caption: A workflow diagram outlining the key steps for the safe handling of **3-Bromopropane-1,2-diol-d5**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromopropane-1,2-diol-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587344#personal-protective-equipment-for-handling-3-bromopropane-1-2-diol-d5]

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